

Technical Guide: Structure-Activity Relationship of 6-Styryl Pyridazinone Derivatives

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Compound of Interest

Compound Name: 6-styryl-4,5-dihydro-3(2H)-pyridazinone

CAS No.: 83516-68-1

Cat. No.: B2885721

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Executive Summary

The 6-styryl pyridazinone scaffold represents a privileged structure in medicinal chemistry, characterized by a pyridazin-3(2H)-one core linked to an aromatic ring via an ethenyl (styryl) spacer. This conjugated system mimics the stilbene pharmacophore found in natural products like Resveratrol and Combretastatin A-4.

This guide analyzes the structure-activity relationship (SAR) of these derivatives, focusing on two primary therapeutic vectors: tubulin polymerization inhibition (Oncology) and COX-2 inhibition (Inflammation). The technical narrative synthesizes electronic, steric, and geometric requirements for high-affinity binding in these distinct biological pockets.

Part 1: The Scaffold Architecture

The pharmacophore is defined by three distinct regions. Modifications in these zones dictate the selectivity profile between cytotoxic and anti-inflammatory pathways.

Structural Zones

- Region A (The Head): The pyridazin-3(2H)-one ring.^[1] It serves as a hydrogen bond donor/acceptor module. Tautomerism (lactam vs. lactim) is relevant, but the N-substituted lactam is the stable, bioactive form in most drug candidates.
- Region B (The Linker): The ethenyl bridge (-CH=CH-). This provides rigid spacing and conjugation. The E-isomer (trans) is thermodynamically favored and generally required for biological activity, particularly for tubulin binding where it mimics the bridge of combretastatins (though combretastatins are often Z, the pyridazinone constraint alters the optimal geometry).
- Region C (The Tail): The styryl phenyl ring. Substitution here determines the "flavor" of the activity (e.g., trimethoxy for tubulin, sulfonyl/bulky lipophilic for COX-2).

Numbering and Nomenclature

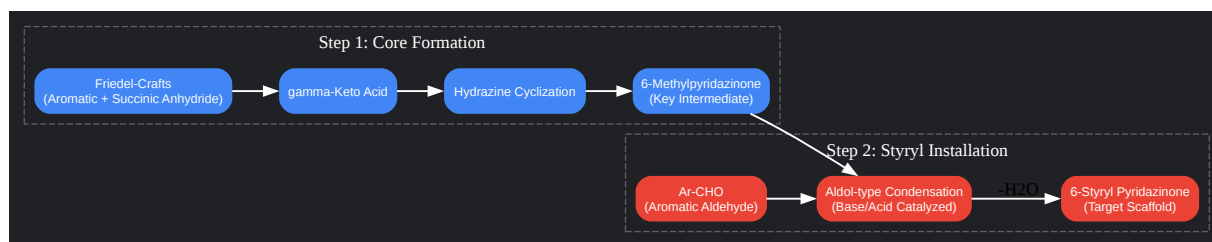
The standard IUPAC numbering prioritizes the carbonyl at position 3.

- N-2: Critical for solubility and pharmacokinetic tuning.
- C-4/C-5: Often left unsubstituted or substituted with small halogens to modulate electron density.
- C-6: The attachment point for the styryl arm.

Part 2: Synthetic Pathways[2]

The most robust synthetic route involves the condensation of 6-methylpyridazinones with aromatic aldehydes. This approach allows for the late-stage diversification of the "Tail" region (Region C).

Workflow Diagram



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Figure 1: Convergent synthesis of 6-styryl pyridazinones via 6-methyl intermediates.

Part 3: Therapeutic Area 1 - Oncology (Tubulin Inhibition)

6-Styryl pyridazinones act as Colchicine Binding Site Inhibitors (CBSIs). The scaffold mimics the cis-stilbene geometry of Combretastatin A-4 (CA-4) but locks it into a more stable configuration.

Mechanistic SAR

- The "Tail" (Region C): The presence of a 3,4,5-trimethoxyphenyl moiety is critical. This specific pattern maximizes van der Waals interactions with the hydrophobic pocket of α -tubulin.
- The "Head" (Region A): N-2 substitution with short alkyl chains or polar groups (e.g., morpholino-ethyl) improves water solubility without disrupting the binding pose.
- The Linker: The double bond is essential. Reduction to the ethyl (-CH₂-CH₂-) linker results in a drastic loss of potency (often >100-fold), confirming the requirement for a rigid, conjugated spacer to maintain the correct distance between the aryl rings.

Quantitative Data Summary (Representative)

Structural Modification	Target	Activity (IC50)	Insight
Styryl = 3,4,5-trimethoxyphenyl	Tubulin Polymerization	< 2.0 μ M	Essential for Colchicine site affinity. [2]
Styryl = 4-chlorophenyl	Tubulin Polymerization	> 50 μ M	Loss of activity; lipophilic bulk insufficient.
N-2 = Hydrogen	Cytotoxicity (MCF-7)	Moderate	Poor solubility limits cellular uptake.
N-2 = Methyl	Cytotoxicity (MCF-7)	Potent (nM range)	Optimal lipophilicity/solubility balance.

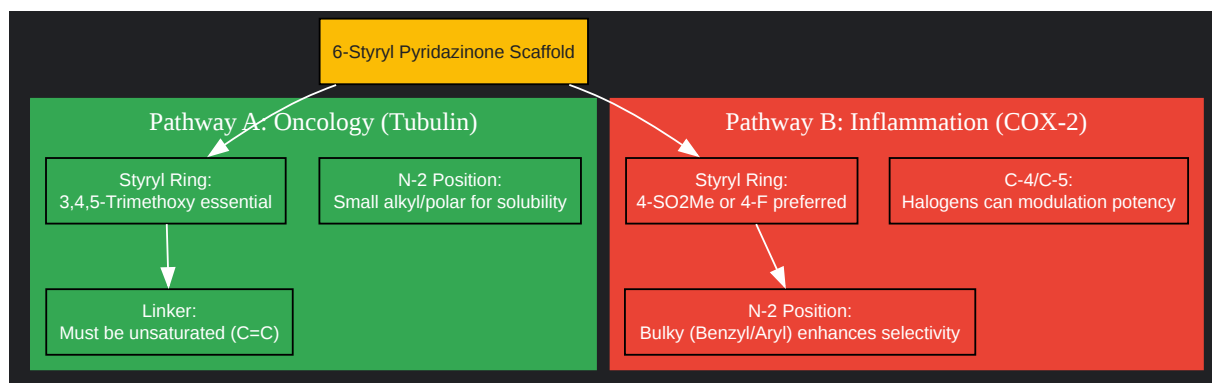
Part 4: Therapeutic Area 2 - Inflammation (COX-2 Inhibition)[2][4]

In this context, the scaffold serves as a template to fit the COX-2 active site, which is larger and more flexible than COX-1.

Mechanistic SAR

- The "Tail" (Region C): Unlike the tubulin targets, COX-2 inhibition favors 4-substituted phenyl rings. A 4-methanesulfonyl (-SO₂Me) or 4-sulfonamido (-SO₂NH₂) group is the classic pharmacophore to engage the secondary pocket of COX-2 (interacting with His90 and Arg513).
- The "Head" (Region A): Bulky substituents at N-2 (e.g., substituted benzyl groups) often enhance COX-2 selectivity by exploiting the larger volume of the COX-2 channel compared to the constricted COX-1 channel.
- Selectivity Index (SI): 6-styryl derivatives often exhibit SI (COX-1 IC₅₀ / COX-2 IC₅₀) values exceeding 50, reducing the gastrointestinal toxicity associated with non-selective NSAIDs.

SAR Logic Diagram



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Figure 2: Divergent SAR requirements for Tubulin vs. COX-2 targeting.

Part 5: Experimental Protocols

Chemical Synthesis: General Procedure for 6-Styryl Pyridazinones

- Objective: Condensation of 6-methyl-4,5-dihydropyridazin-3(2H)-one with an aromatic aldehyde.
- Reagents: Sodium Ethoxide (NaOEt) in Ethanol.

Protocol:

- Preparation: Dissolve the appropriate 6-methyl-pyridazinone derivative (1.0 mmol) in absolute ethanol (10 mL).
- Activation: Add Sodium Ethoxide (1.5 - 2.0 mmol) to the solution. Stir at room temperature for 15 minutes to generate the carbanion at the C-6 methyl group.
- Addition: Add the substituted benzaldehyde (1.0 - 1.2 mmol) dropwise.

- Reaction: Reflux the mixture for 6–12 hours. Monitor via TLC (Mobile phase: CHCl₃:MeOH 9:1).
- Workup: Pour the reaction mixture into crushed ice/water containing a few drops of HCl (to neutralize excess base).
- Isolation: Filter the resulting precipitate. Wash with cold water and recrystallize from Ethanol/DMF to obtain the pure E-styryl product.
- Validation: confirm structure via ¹H-NMR (look for vinylic protons as doublets with J = 16 Hz, indicative of trans geometry).

Bioassay: Tubulin Polymerization Inhibition (In Vitro)

- Objective: Determine the IC₅₀ of the derivative against purified tubulin.
- System: Fluorescence-based polymerization assay.

Protocol:

- Reagent Prep: Use >99% pure bovine brain tubulin in PEM buffer (80 mM PIPES, 1 mM EGTA, 1 mM MgCl₂, pH 6.9) containing 10 μM DAPI (fluorescent reporter).
- Incubation: Add the test compound (dissolved in DMSO) at varying concentrations (0.1 μM – 50 μM) to the tubulin solution (2 mg/mL final concentration) in a 96-well plate. Keep DMSO concentration <1%.
- Initiation: Transfer the plate to a pre-warmed spectrophotometer (37°C).
- Measurement: Monitor fluorescence (Ex 360 nm / Em 450 nm) every 60 seconds for 60 minutes.
- Analysis: Polymerization manifests as an increase in fluorescence. Calculate the V_{max} of the curve. The IC₅₀ is the concentration required to inhibit the rate of polymerization by 50% compared to the vehicle control (DMSO) and positive control (Colchicine or Combretastatin A-4).

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